

Application Notes and Protocols: (12Z)-Oxacyclohexadec-12-en-2-one in Fragrance Chemistry

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Compound of Interest

Compound Name: Oxacyclohexadec-12-en-2-one,
(12Z)-

Cat. No.: B12093333

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These application notes provide a comprehensive overview of the use of (12Z)-Oxacyclohexadec-12-en-2-one, a macrocyclic musk, in fragrance chemistry. This document details its olfactory properties, applications, and relevant experimental protocols for its analysis and evaluation.

Introduction

(12Z)-Oxacyclohexadec-12-en-2-one, also known by trade names such as Nirvanolide, is a synthetic macrocyclic musk highly valued in the fragrance industry for its soft, clean, and persistent musky odor.^[1] Its unique olfactory profile makes it a versatile ingredient in a wide range of consumer and fine fragrance products. This document outlines its key applications and provides detailed protocols for its scientific evaluation.

Physicochemical and Olfactory Properties

(12Z)-Oxacyclohexadec-12-en-2-one possesses a distinct and desirable scent profile. Its physicochemical properties contribute to its performance as a long-lasting fragrance ingredient. While specific quantitative data for the (12Z)-isomer is limited in publicly available literature, its properties are often compared to its more commercially prevalent (12E)-isomer, Habanolide.

Table 1: Physicochemical Properties

Property	(12Z)-Oxacyclohexadec-12-en-2-one	(12E)-Oxacyclohexadec-12-en-2-one (Habanolide)
CAS Number	111879-79-9[2]	111879-80-2[3]
Molecular Formula	C ₁₅ H ₂₆ O ₂	C ₁₅ H ₂₆ O ₂
Molecular Weight	238.37 g/mol [2]	238.37 g/mol [3]
LogP (o/w)	4.947 (est)[2]	6.2[4]
Odor Threshold	Data not available	0.5 ng/L in air[4]

Table 2: Olfactory Profile of (12Z)-Oxacyclohexadec-12-en-2-one and Related Musks

Olfactory Aspect	Description
Primary Note	Musk[1][2]
Secondary Notes	Powdery, clean, soft, slightly woody, warm, creamy, lactonic[1][5]
Character	Elegant, modern, sophisticated, sensual[1][5]
Substantivity	Long-lasting, excellent tenacity[1]

Applications in Fragrance Chemistry

(12Z)-Oxacyclohexadec-12-en-2-one is a versatile fragrance ingredient utilized across various product categories due to its pleasant odor and high substantivity.

- Fine Fragrances:** It serves as a base note, providing depth, warmth, and longevity to perfume compositions. It blends well with floral, woody, and citrus notes.[1]
- Personal Care Products:** Its clean and soft scent profile makes it suitable for use in cosmetics, soaps, and other personal care items.

- Home Care Products: It is widely used in laundry detergents and fabric softeners to impart a long-lasting fresh and clean scent to fabrics.[6]

Experimental Protocols

Synthesis of (12Z)-Oxacyclohexadec-12-en-2-one

A plausible synthetic route to (12Z)-Oxacyclohexadec-12-en-2-one involves the intramolecular lactonization of a corresponding (Z)-hydroxy-alkenoic acid. The following is a generalized protocol based on known methods for macrocyclic lactone synthesis.

Protocol 4.1.1: Synthesis via Intramolecular Lactonization

- Precursor Synthesis: Synthesize (15Z)-16-hydroxyhexadec-15-enoic acid. This can be achieved through various organic synthesis routes, often involving Wittig-type reactions to establish the Z-double bond.
- High-Dilution Cyclization:
 - Dissolve the hydroxy acid in a suitable high-boiling, non-polar solvent (e.g., toluene, xylene) to achieve a high-dilution environment (typically <0.01 M) to favor intramolecular reaction over intermolecular polymerization.
 - Add a catalytic amount of a suitable acid or metal catalyst (e.g., p-toluenesulfonic acid, scandium triflate).
 - Heat the reaction mixture to reflux with continuous removal of water using a Dean-Stark apparatus.
 - Monitor the reaction progress using Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Work-up and Purification:
 - Once the reaction is complete, cool the mixture and wash with a saturated sodium bicarbonate solution and then with brine.

- Dry the organic layer over anhydrous sodium sulfate and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel using a gradient of ethyl acetate in hexane to yield the pure (12Z)-Oxacyclohexadec-12-en-2-one.

Olfactory Analysis using Gas Chromatography-Olfactometry (GC-O)

GC-O is a powerful technique to characterize the odor profile of individual components in a fragrance mixture.

Protocol 4.2.1: GC-O Analysis

- Sample Preparation: Prepare a dilute solution of (12Z)-Oxacyclohexadec-12-en-2-one in a suitable solvent (e.g., ethanol, diethyl ether) at a concentration appropriate for GC analysis (e.g., 100 ppm).
- GC-O System:
 - Use a gas chromatograph equipped with a sniffing port at the end of the column, allowing a portion of the effluent to be directed to a human assessor.
 - Column: A non-polar or medium-polarity capillary column (e.g., DB-5, HP-5MS) is typically used.
 - Carrier Gas: Helium or hydrogen.
 - Oven Program: Start at a low temperature (e.g., 50°C) and ramp up to a high temperature (e.g., 280°C) at a controlled rate (e.g., 10°C/min).
- Olfactometry:
 - A trained panelist sniffs the effluent from the sniffing port and records the odor descriptors and their intensity at specific retention times.

- The data is compiled into an aromagram, which is a plot of odor intensity versus retention time.
- Data Analysis: Correlate the retention time of the perceived odor with the retention time of the peak on the chromatogram to identify the compound responsible for the scent.

Evaluation of Fragrance Substantivity on Fabric

This protocol describes a method to assess the longevity of (12Z)-Oxacyclohexadec-12-en-2-one on cotton fabric.

Protocol 4.3.1: Substantivity on Cotton

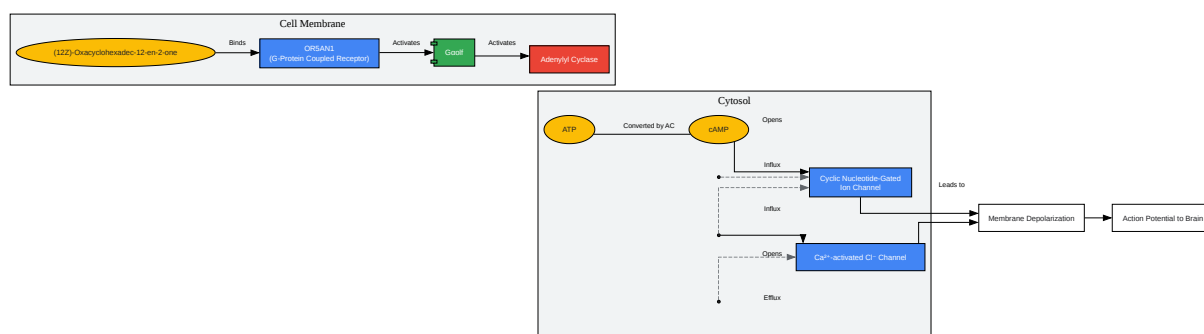
- Fabric Preparation: Use standardized cotton swatches. Wash them with a non-fragranced detergent and rinse thoroughly to remove any residual odors.
- Treatment:
 - Prepare a solution of (12Z)-Oxacyclohexadec-12-en-2-one in a suitable carrier, such as a model fabric softener base, at a known concentration (e.g., 0.5% w/w).
 - Treat the cotton swatches with the fragranced solution according to a standardized washing/rinsing procedure.
- Drying and Storage: Air-dry the treated swatches for 24 hours in a controlled environment (temperature and humidity). Store the dried swatches in sealed, odorless bags.
- Sensory Evaluation:
 - At specified time intervals (e.g., 0, 24, 48, 72 hours), a panel of trained sensory assessors evaluates the odor intensity of the swatches.
 - The intensity is rated on a labeled magnitude scale (e.g., 0 = no odor, 10 = extremely strong odor).
- Headspace Analysis (Optional):

- At the same time intervals, analyze the headspace above the fabric swatches using Solid Phase Microextraction (SPME) coupled with GC-MS to quantify the amount of fragrance released.^[7]
- Place a swatch in a sealed vial and allow the headspace to equilibrate.
- Expose a SPME fiber to the headspace to adsorb the volatile compounds.
- Desorb the compounds from the fiber in the GC injector for analysis.
- Data Analysis: Plot the mean odor intensity ratings and/or the quantified headspace concentration against time to determine the substantivity profile of the fragrance.

Signaling Pathway and Experimental Workflows

Olfactory Signaling Pathway of Musks

The perception of musk odorants like (12Z)-Oxacyclohexadec-12-en-2-one is initiated by their interaction with specific olfactory receptors in the nasal epithelium. The primary human receptor for many macrocyclic musks is the G-protein coupled receptor OR5AN1.^{[1][8]}



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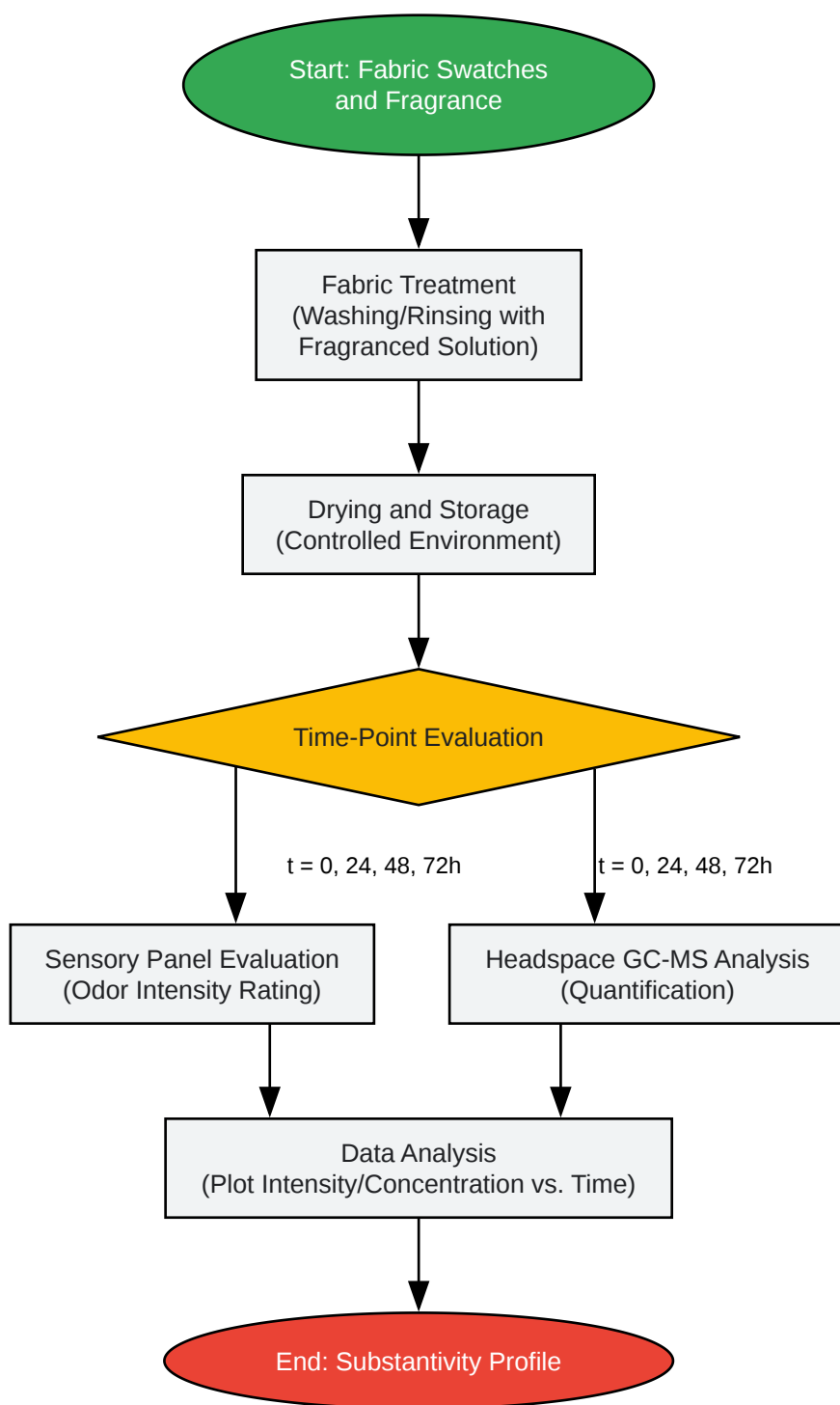
Figure 1: Simplified signaling cascade for musk odor perception via the OR5AN1 receptor.

Experimental Workflow Diagrams



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Figure 2: Workflow for Gas Chromatography-Olfactometry (GC-O) analysis.



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Figure 3: Workflow for evaluating fragrance substantivity on fabric.

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